

# Technical Guide: Benzoic-1-13C Acid – Synthesis, Characterization, and Metabolic Applications

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## Compound of Interest

Compound Name:	Benzoic-1-13C acid
CAS No.:	55320-26-8
Cat. No.:	B1601281

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## Executive Summary

**Benzoic-1-13C acid** (CAS: 3880-99-7) is a stable isotopologue of benzoic acid wherein the carboxyl carbon (C1) is enriched with Carbon-13 (

C). Unlike radioisotopes (

C), it is non-radioactive, making it a critical tool in clinical diagnostics (liver function breath tests) and quantitative mass spectrometry (internal standards).

This guide provides a comprehensive technical analysis of **Benzoic-1-13C acid**, detailing its vacuum-line synthesis, spectroscopic signature, and its role as a probe for hepatic mitochondrial function.

## Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6]

The physicochemical behavior of **Benzoic-1-13C acid** mirrors natural benzoic acid due to the negligible kinetic isotope effect (KIE) on solubility and acidity. However, its mass and magnetic resonance properties are distinct.

**Table 1: Physicochemical Specifications**

Property	Value / Description	Notes
Chemical Name	Benzoic acid-carboxyl-	Also: Benzoic acid-
	C	-
		C
Formula	C	
	H	
	COOH	
Molecular Weight	123.11 g/mol	vs. 122.12 g/mol (unlabeled)
Monoisotopic Mass	123.0401 Da	Critical for MS settings
CAS Number	3880-99-7	Specific to carboxyl-labeling
Melting Point	121–125 °C	Identical to unlabeled standard
pKa (25°C)	4.20	Negligible isotope effect on acidity
Solubility	Soluble in Ethanol, Ether, CHCl <sub>3</sub>	
	; Low in H <sub>2</sub> O	
	O (2.9 g/L)	
Appearance	White crystalline solid	Hygroscopic; store desiccated

## Spectroscopic Characterization

### Nuclear Magnetic Resonance (NMR)

The defining feature of **Benzoic-1-13C acid** is the massive enhancement of the carboxyl carbon signal.

- C-NMR (100 MHz, CDCl<sub>3</sub>)

):

- 172.6 ppm: This signal corresponds to the labeled carboxyl carbon (C=O). In a 99% enriched sample, this peak will be orders of magnitude more intense than the natural abundance aromatic carbons.
- 128-133 ppm: Aromatic ring carbons (natural abundance C).
- Coupling: Long-range coupling (C-H) between the carbonyl C and the ortho-protons may be observed in high-resolution H-NMR, typically appearing as a small splitting (~1-4 Hz), though often unresolved.

## Mass Spectrometry (MS)

In mass spectrometry, **Benzoic-1-13C acid** serves as an ideal internal standard (IS).

- Shift: +1 Da shift relative to the analyte (Benzoic Acid).
- Quantitation: The labeled compound co-elutes with the analyte in LC/GC but is spectrally distinct, allowing for precise normalization against matrix effects.

## Synthesis Protocol: Vacuum Line Grignard Carbonation

Objective: Synthesize **Benzoic-1-13C acid** with >90% yield relative to the limiting reagent (

CO

). Rationale:

CO

gas is the most expensive reagent. Standard "dry ice" methods are wasteful. A vacuum manifold technique is required to quantitatively trap the gas.

## Reagents

- Bromobenzene (PhBr)
- Magnesium turnings (Mg)
- Diethyl ether (anhydrous)
- CO

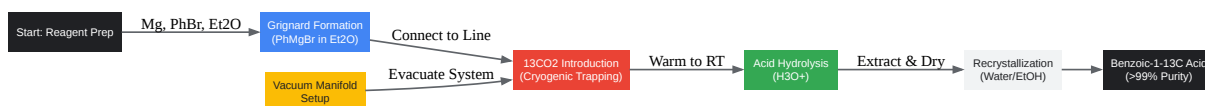
gas (lecture bottle or generated from Ba

CO

)

- Hydrochloric acid (6M)

## Workflow Diagram



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Figure 1: Vacuum-line synthesis workflow ensuring quantitative capture of

CO

[1]

## Step-by-Step Methodology

- Grignard Generation:
  - In a flame-dried 3-neck flask under N<sub>2</sub>, react Magnesium (1.1 eq) with Bromobenzene (1.0 eq) in anhydrous ether. Initiate with an iodine crystal if necessary.
  - Reflux until Mg is consumed. Result: Phenylmagnesium bromide (PhMgBr).[2]
- Vacuum Line Setup (Critical Step):
  - Connect the reaction flask to a vacuum manifold equipped with a CO source.
  - Freeze the Grignard solution using liquid nitrogen (LN<sub>2</sub>).
  - Evacuate the headspace to remove N<sub>2</sub>.
- Carbonation:
  - Isolate the vacuum pump. Open the CO source.
  - Allow CO to condense into the frozen reaction flask (cryogenic pumping).

- Once the gas is transferred, close the system.
- Replace LN  
  
with an ice bath (-10°C to 0°C). As the mixture thaws, vigorous stirring facilitates the reaction between gaseous  
  
CO  
  
and the solution.
- Endpoint: Pressure gauge drops to zero as CO  
  
is consumed.
- Workup:
  - Quench with 6M HCl/Ice.
  - Extract with diethyl ether (3x).
  - Extract the ether layer with 1M NaOH (converts product to water-soluble Sodium Benzoate-  
  
C).
  - Acidify the aqueous layer with HCl to precipitate **Benzoic-1-13C acid**.
  - Recrystallize from hot water.

## Applications in Drug Development & Metabolism

**Benzoic-1-13C acid** is the "gold standard" probe for assessing the glycine conjugation pathway in the liver.

### The Hippurate Pathway

Benzoic acid is detoxified in the hepatic mitochondria. It is first activated to Benzoyl-CoA and then conjugated with Glycine to form Hippuric Acid (N-Benzoylglycine).

#### Clinical Utility:

- Liver Function Test: In patients with cirrhosis or hepatitis, the rate of Hippuric Acid formation is compromised.
- C-Breath Test: When Benzoic-1-<sup>13</sup>C is ingested, it does not release

CO

directly. However, if the study aims to trace the glycine pool or if the benzoic acid is used as a tracer for gut microbiome degradation (where bacteria might cleave the ring), the label is critical.

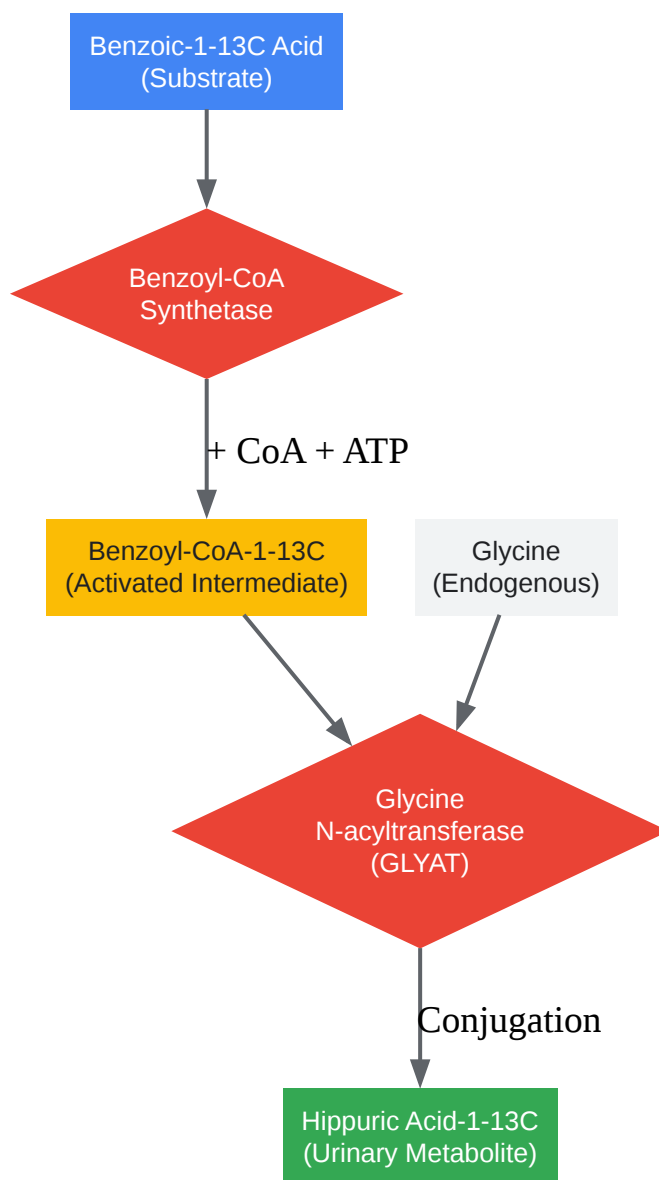
- Correction: The primary clinical test measures Hippuric Acid-1-

C excretion in urine or plasma, NOT breath CO

(unlike

C-Methacetin tests). The label remains on the carbonyl carbon throughout the conjugation.

## Metabolic Pathway Diagram



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Figure 2: Hepatic detoxification pathway. The

C label (C1) is retained in the Hippuric acid metabolite.

## Handling & Stability

- Storage: Store at room temperature (15-25°C) in a tightly sealed container. The compound is stable for >5 years if kept dry.

- Safety: Like unlabeled benzoic acid, it causes skin irritation (H315) and serious eye damage (H318). Wear nitrile gloves and safety goggles.
- Isotopic Dilution: Avoid cross-contamination with natural benzoic acid in the lab to maintain isotopic purity (typically >99 atom %

C).

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 19759: Benzoic acid-13C. [[Link](#)]
- Braden, B., et al. (2014). Dynamic carbon 13 breath tests for the study of liver function and gastric emptying. European Review for Medical and Pharmacological Sciences. [[Link](#)]
- Doc Brown's Chemistry. Analysis of the 13C NMR spectrum of benzoic acid. [[Link](#)]

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## Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
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